

Comprehensive Safety and Handling Guide for 2-Methyl-2-phenylsuccinic-d5 Acid

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Compound of Interest

Compound Name: 2-Methyl-2-phenylsuccinic-d5 Acid

CAS No.: 1330180-12-5

Cat. No.: B588848

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As a Senior Application Scientist, I have designed this protocol to ensure that your laboratory not only complies with stringent safety regulations but also protects the costly isotopic integrity of your analytical standards.

2-Methyl-2-phenylsuccinic-d5 Acid (CAS 1330180-12-5) is a highly purified, stable isotope-labeled biochemical utilized primarily as an internal standard in mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy[1]. It serves as a critical reference standard for quantifying impurities related to convulsant and anticonvulsant active pharmaceutical ingredients (APIs), such as methsuximide[2][3][4]. Because it is a deuterated analog of a pharmacologically relevant impurity, handling it requires strict procedural control to protect the operator from chemical hazards and to prevent isotopic degradation (H/D exchange) of the compound itself[5][6].

Chemical Profile & Hazard Causality

Understanding why a chemical is hazardous is the first step in building a self-validating safety culture. **2-Methyl-2-phenylsuccinic-d5 Acid** is an alpha,omega-dicarboxylic acid derivative[4].

- **Chemical Hazards:** The acidic carboxyl groups present localized irritation risks. Exposure can cause skin irritation (H315), eye irritation (H319), and specific target organ toxicity affecting the respiratory tract (H335) upon contact with mucous membranes[7].
- **Isotopic Integrity:** Beyond human safety, the compound itself is "at risk." Exposure to atmospheric moisture can lead to proton exchange, reducing the isotopic enrichment (≥ 98 atom % D) required for precise MS/NMR calibration[5][6].

Table 1: Physicochemical & Hazard Summary

Parameter	Value	Causality / Impact
CAS Number	1330180-12-5 (Deuterated)34862-03-8 (Unlabeled)	Identifies the specific isotopologue for procurement and safety tracking[1][3][7].
Molecular Formula	C11H7D5O4	The presence of 5 deuterium atoms requires strict moisture control to prevent H/D exchange[1][3].
Molecular Weight	213.24 g/mol	Critical for accurate molarity calculations in quantitative NMR/MS[1][3].
Hazard Classification	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	The acidic carboxyl groups cause localized irritation to mucous membranes and skin[7].
Storage Conditions	2–8 °C, Dry, Dark	Prevents thermal degradation and preserves isotopic enrichment[5].

Personal Protective Equipment (PPE) Matrix

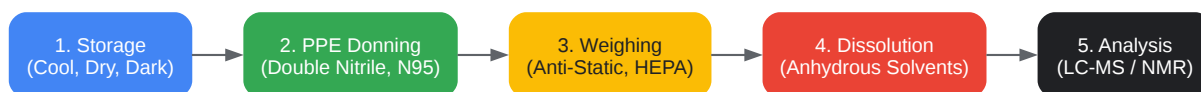
Standard lab PPE is insufficient for handling high-value API impurity standards. The following matrix details the required equipment and the scientific causality behind each choice[8][9].

Table 2: PPE Matrix for Handling Deuterated Standards

PPE Category	Specification	Operational Causality
Eye Protection	ANSI Z87.1 Chemical Splash Goggles	Prevents micro-dust aerosolization from contacting ocular mucosa during the transfer of dry powders.
Hand Protection	Double-layered Nitrile Gloves	Nitrile provides excellent resistance against organic solvents (e.g., methanol, acetonitrile) used in LC-MS prep. Double gloving prevents isotopic cross-contamination[8].
Body Protection	Anti-static Tyvek Lab Coat	Prevents static charge buildup, which causes fine crystalline dicarboxylic acid powders to aerosolize or cling to surfaces[8].
Respiratory	N95/P100 Particulate Respirator	Mitigates inhalation of irritating dust particles (H335) if the compound must be handled outside a closed HEPA isolator[8].

Operational Workflows: Handling & Solution Preparation

To maintain trustworthiness in your analytical results, every protocol must be a self-validating system. The following methodology ensures that any failure in the procedure immediately alerts the operator before catastrophic contamination occurs.



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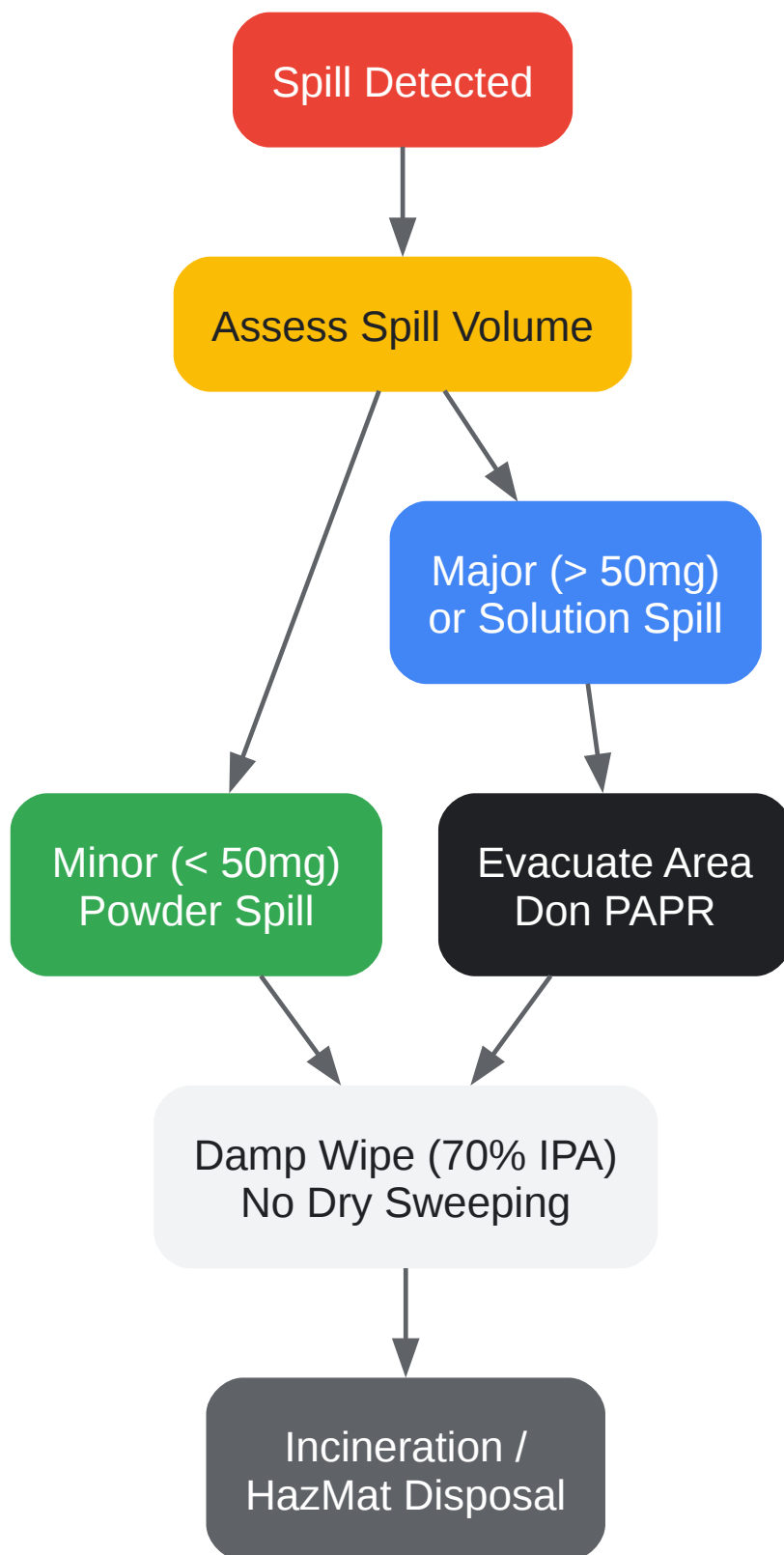
*Operational workflow for handling **2-Methyl-2-phenylsuccinic-d5 Acid**.*

Step-by-Step Methodology:

- **Environmental Preparation:** Ensure the workspace is a negative-pressure HEPA-filtered isolator or Class II Type B2 biological safety cabinet. This prevents both operator inhalation and atmospheric moisture from causing H/D exchange in the deuterated standard[5][8].
- **Equipment Grounding:** Utilize anti-static mats and ground all analytical balances. Dicarboxylic acid powders can accumulate static charge, leading to aerosolization and inaccurate weighing[8].
- **Tool Selection:** Use only PTFE-coated or grounded stainless-steel spatulas. Avoid plastic tools.
 - **Self-Validation Check:** If the powder visibly clings to the spatula or weigh boat walls, static is present. Halt operations, re-ground the equipment, and use an anti-static gun before proceeding.
- **Weighing Procedure:** Tare the anti-static weigh boat. Carefully transfer the required mass (typically 1-5 mg for analytical standards) using smooth, deliberate motions to avoid dust generation.
- **Solvent Reconstitution:** Immediately cap the stock vial. Transfer the weighed solid to a volumetric flask and reconstitute using anhydrous, LC-MS grade, or fully deuterated solvents to preserve isotopic integrity[5][6].
- **Decontamination:** Post-weighing, wipe the balance and spatulas with a lint-free cloth dampened with 70% Isopropyl Alcohol (IPA) to remove any micro-residues[8].

Spill Response & Disposal Plans

A spill involving an API impurity standard requires immediate, calculated action to prevent cross-contamination of the laboratory environment.



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Logical decision tree for spill response and decontamination.

Step-by-Step Mitigation & Disposal:

- Immediate Isolation: Halt all operations. If the spill exceeds 50 mg or occurs outside an isolator, evacuate the immediate area and don a Powered Air Purifying Respirator (PAPR) before returning[8].
- Containment: Do not dry sweep, as this aerosolizes the irritating powder and spreads contamination.
- Neutralization & Cleanup: Gently cover the spill with absorbent pads dampened with 70% IPA or a mild alkaline solution (to neutralize the dicarboxylic acid). Carefully wipe inward from the edges to the center.
- Secondary Cleaning: Wash the affected surface with an alkaline detergent, followed by a final wipe with distilled water and IPA[8].
 - Self-Validation Check: After wiping the spill area, swab the surface with a pH indicator strip. A neutral pH confirms the complete removal of the acidic residue.
- Waste Segregation: Place all contaminated wipes, PPE, and broken glass into a designated, clearly labeled "Hazardous Chemical Waste - Deuterated API Impurity" container.
- Final Disposal: Route the sealed waste containers for high-temperature incineration according to institutional and environmental guidelines for toxic pharmaceutical impurities[6][8].

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 2-Methyl-2-phenylsuccinic-d₅ Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b588848/docs#comprehensive-safety-and-handling-guide-for-2-methyl-2-phenylsuccinic-d₅-acid\]](https://www.benchchem.com/product/b588848/docs#comprehensive-safety-and-handling-guide-for-2-methyl-2-phenylsuccinic-d5-acid)

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